

Application Notes and Protocols: Immunoprecipitation of Endogenous eEF2 from Cell Lysates

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Introduction

Eukaryotic elongation factor 2 (**eEF2**) is a crucial GTP-binding protein essential for the elongation phase of protein synthesis. It facilitates the translocation of the ribosome along the mRNA molecule, a fundamental step for cellular growth, proliferation, and survival. The activity of **eEF2** is tightly regulated, primarily through phosphorylation by the specific **eEF2** kinase (**eEF2**K). Phosphorylation of **eEF2** at Threonine 56 (Thr56) inhibits its function, thereby slowing down protein synthesis.[1] This regulatory mechanism allows cells to conserve energy under stress conditions. Dysregulation of the **eEF2/eEF2**K signaling axis has been implicated in various diseases, including cancer and neurological disorders, making **eEF2** and its interacting partners significant targets for therapeutic development.

Immunoprecipitation (IP) is a powerful technique used to isolate and enrich **eEF2** from complex cell lysates. This allows for the study of its expression levels, post-translational modifications (such as phosphorylation), and its interaction with other proteins (co-immunoprecipitation or co-IP). This document provides a detailed protocol for the successful immunoprecipitation of endogenous **eEF2**.

eEF2 Regulatory Signaling Pathway

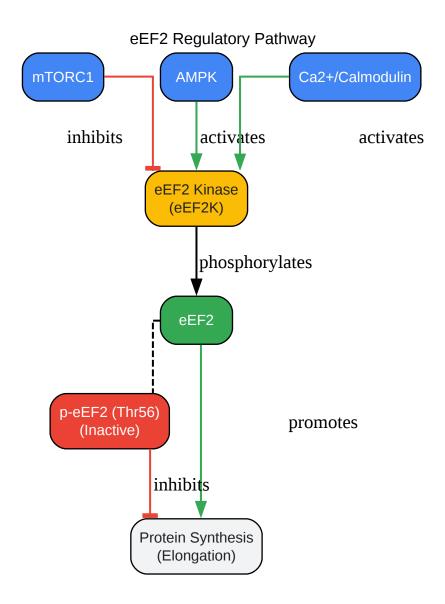




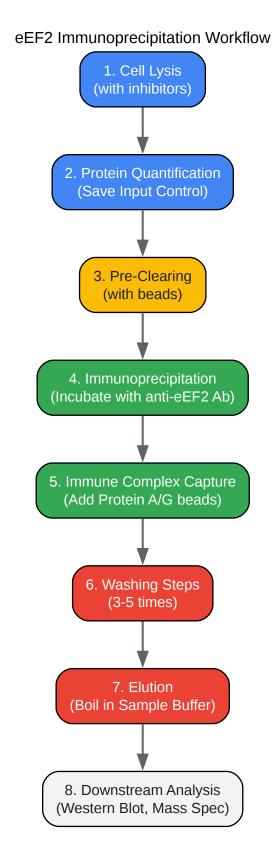


The activity of **eEF2** is a convergence point for multiple upstream signaling pathways that sense the cell's energetic and metabolic state. Key pathways like mTOR and AMPK regulate **eEF2**K, which in turn controls **eEF2** phosphorylation.









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